

# Navigating the Landscape of Halogenated Carbazoles: A Technical Guide

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## Compound of Interest

Compound Name: 3-bromo-1-chloro-9H-carbazole

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## Executive Summary

The exploration of halogenated carbazoles is a burgeoning field in medicinal chemistry and materials science, offering a scaffold for developing novel therapeutics and advanced electronic materials. This guide directly addresses the inquiry into **3-bromo-1-chloro-9H-carbazole**, clarifying its current commercial and scientific standing. Due to the limited public data on this specific isomer, we pivot to provide a comprehensive technical overview of its well-documented and commercially available analogue, 3-bromo-9H-carbazole. This document serves as a practical resource, detailing its synthesis, properties, supplier availability, and applications, thereby equipping researchers with the foundational knowledge to navigate the procurement and application of this important chemical building block.

## Part 1: The Inquiry into 3-bromo-1-chloro-9H-carbazole

A thorough investigation into the chemical compound **3-bromo-1-chloro-9H-carbazole** reveals a significant scarcity of information in publicly accessible scientific literature and commercial

supplier databases. At present, a specific CAS number for this compound is not readily identifiable, and there are no listed suppliers for this exact isomer.

However, an isomeric variant, 1-bromo-3-chloro-9H-carbazole, has been identified with the following details:

Compound Name	CAS Number	Supplier Example	Purity
1-bromo-3-chloro-9H-carbazole	1792171-85-7	Lumora Chemicals	99.00%

This information is based on available supplier data and should be verified for current availability.

The lack of extensive data for **3-bromo-1-chloro-9H-carbazole** suggests it may be a novel compound or one that has not been extensively commercialized or studied. For researchers requiring a di-halogenated carbazole with a similar substitution pattern, custom synthesis may be a necessary route.

Given this landscape, the remainder of this guide will focus on the closely related and extensively documented compound, 3-bromo-9H-carbazole, for which a wealth of technical information and a clear supply chain exist.

## Part 2: A Comprehensive Technical Guide to 3-bromo-9H-carbazole

### Introduction

3-Bromo-9H-carbazole (CAS No: 1592-95-6) is a key intermediate in organic synthesis, valued for its role in the development of pharmaceuticals and organic electronic materials.[1] The carbazole core is a privileged scaffold in medicinal chemistry, exhibiting a wide range of biological activities, including anti-tumor, anti-bacterial, and anti-inflammatory properties.[2] In materials science, carbazole derivatives are integral to the creation of organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs) due to their excellent charge transport properties.[1] The bromine atom at the 3-position provides a reactive handle for further

functionalization through cross-coupling reactions, making it a versatile building block for complex molecular architectures.[3]

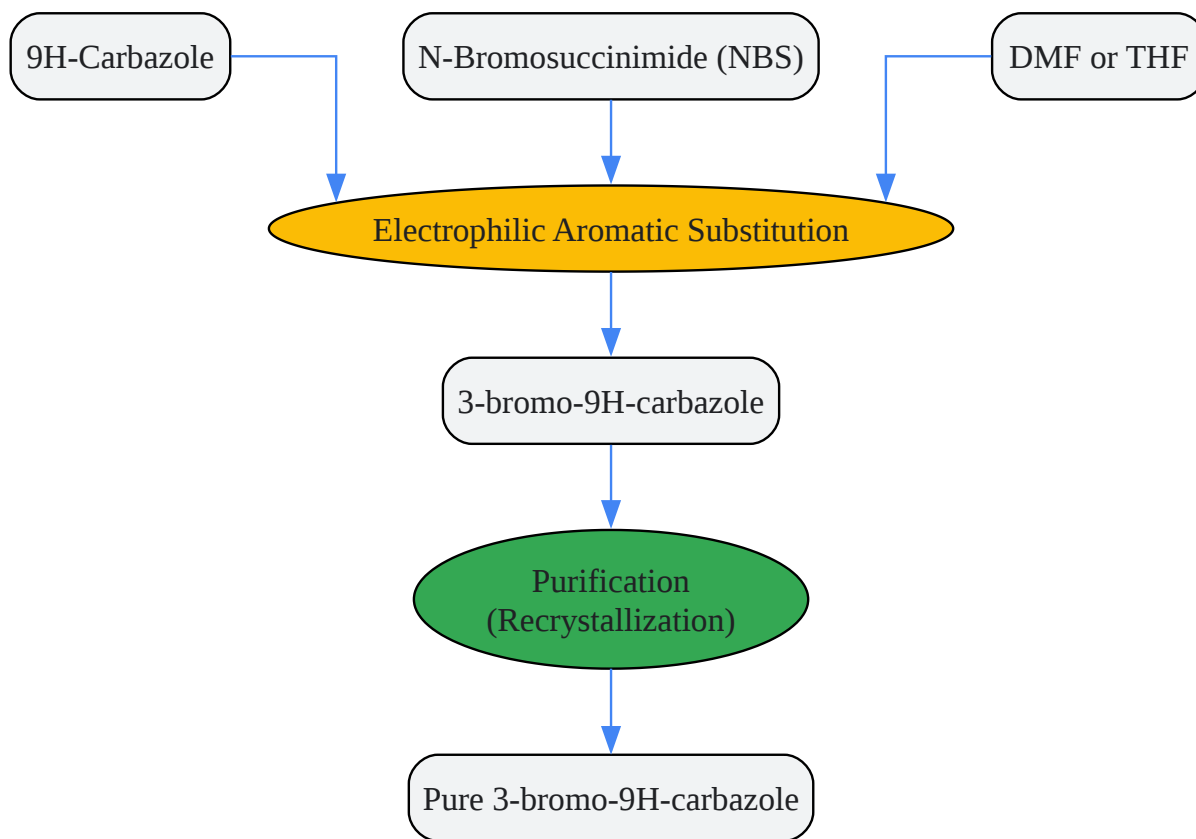
## Chemical and Physical Properties

A summary of the key physicochemical properties of 3-bromo-9H-carbazole is provided below.

Property	Value	Source(s)
CAS Number	1592-95-6	[4][5]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> BrN	[5][6]
Molecular Weight	246.10 g/mol	[4][6]
Appearance	White to pale yellow solid/powder/crystals	[7]
Melting Point	195-201 °C	[3][8][9]
Boiling Point	409 °C at 760 mmHg	[8]
Solubility	Slightly soluble in water.	[1][3]
Storage	Keep in a dark place, sealed in dry, room temperature.	[5]

## Synthesis of 3-bromo-9H-carbazole

The most common and well-established method for the synthesis of 3-bromo-9H-carbazole is through the electrophilic bromination of 9H-carbazole using N-bromosuccinimide (NBS) as the brominating agent.[3][6][10] The reaction is typically carried out in a polar aprotic solvent such as dimethylformamide (DMF) or tetrahydrofuran (THF).[10]



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Caption: Synthetic workflow for 3-bromo-9H-carbazole.

This protocol is a representative example of the synthesis of 3-bromo-9H-carbazole.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve carbazole (1 equivalent) in N,N-dimethylformamide (DMF).[3]
- Cooling: Cool the solution to 0 °C in an ice bath.
- Addition of Brominating Agent: Slowly add a solution of N-bromosuccinimide (NBS) (1 equivalent) in DMF dropwise to the cooled carbazole solution.[3][11]
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-24 hours.[3][11] The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Precipitation: Pour the reaction mixture into a large volume of water to precipitate the crude product.[3]
- Filtration: Collect the precipitate by vacuum filtration and wash thoroughly with water.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or chloroform, to yield pure 3-bromo-9H-carbazole as a white to light yellow solid.[3]

## Supplier Availability

3-bromo-9H-carbazole is readily available from a variety of chemical suppliers. The following table provides a non-exhaustive list of potential suppliers.

Supplier	Purity	Notes
Amerigo Scientific	98%	-
BLD Pharm	-	Available for online orders.[5]
AK Scientific	-	Stocked and shipped from the USA.[12]
Ossila	-	Supplier for materials science applications.[6]
ChemicalBook	-	A marketplace with multiple suppliers.[3]

Researchers should always request a certificate of analysis to verify the purity and identity of the compound.

## Applications in Research and Development

The carbazole nucleus is a key pharmacophore in many biologically active compounds. 3-bromo-9H-carbazole serves as a crucial starting material for the synthesis of novel carbazole derivatives with potential therapeutic applications, including:

- **Anticancer Agents:** Carbazole derivatives have been investigated for their potential as anticancer agents.
- **Antimicrobial Agents:** The carbazole scaffold has been shown to possess antibacterial and antifungal properties.[2]
- **Neuroprotective Agents:** Certain carbazole derivatives have demonstrated neuroprotective effects.[2]
- **Anti-inflammatory Agents:** The anti-inflammatory potential of carbazole-based compounds is an active area of research.[2]

3-bromo-9H-carbazole is a popular building block for the synthesis of materials for organic electronics.[6] Its derivatives are used in:

- **Organic Light-Emitting Diodes (OLEDs):** Carbazoles are often used as host materials for phosphorescent emitters in OLEDs due to their high triplet energy and good charge transport properties.[6]
- **Organic Photovoltaics (OPVs):** Carbazole-based polymers and small molecules are utilized as donor materials in the active layer of organic solar cells.
- **Thermally Activated Delayed Fluorescence (TADF) Materials:** Carbazole derivatives are employed in the design of TADF emitters for next-generation OLEDs.[6]

## Safety and Handling

3-bromo-9H-carbazole should be handled by trained personnel in a laboratory setting. The following is a summary of key safety information.

- **Hazard Statements:** May be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[7] May cause respiratory irritation.[9]
- **Precautionary Measures:** Avoid breathing dust, vapor, mist, or gas.[13] Wash skin thoroughly after handling.[9] Wear protective gloves, protective clothing, eye protection, and face protection.[9] Use only in a well-ventilated area.[7]
- **First Aid:**

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[7]
- If on Skin: Wash with plenty of water.[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[9]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[7][13]
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations. It is recommended to dissolve or mix the material with a combustible solvent and burn in a chemical incinerator.[9]

Always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

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